

Technical Guide: Physical Properties of 3-Bromomethylpyridine Hydrobromide

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Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

Cat. No.: B1337984

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromomethylpyridine hydrobromide** (CAS No: 4916-55-6), a key intermediate in pharmaceutical and agrochemical synthesis. This document outlines its fundamental physicochemical characteristics, provides detailed experimental protocols for property determination, and illustrates a relevant synthetic pathway.

Core Physical and Chemical Properties

3-Bromomethylpyridine hydrobromide, also known as 3-Picolyl bromide hydrobromide, is a halogenated heterocyclic building block essential for various organic syntheses.^{[1][2]} Its reactivity, primarily centered around the bromomethyl group, makes it a versatile reagent for introducing the pyridin-3-ylmethyl moiety into a wide range of molecular scaffolds.

Data Presentation: Physical Property Summary

The quantitative physical properties of **3-Bromomethylpyridine hydrobromide** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
CAS Number	4916-55-6	
Molecular Formula	$C_6H_6BrN \cdot HBr$ (or $C_6H_7Br_2N$)	[1] [3]
Molecular Weight	252.93 g/mol	[2] [4]
252.94 g/mol	[1] [3]	
Appearance	White to almost white powder or crystals	[3]
Melting Point	150 °C	[3]
150-155 °C	[1]	
Solubility	Soluble in water. Soluble in DMSO.	[5]
Purity	≥ 97%	[2]

Experimental Protocols

Detailed methodologies for the determination of key physical properties are crucial for ensuring data accuracy and reproducibility in a research setting.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Objective: To determine the melting point range of a solid sample of **3-Bromomethylpyridine hydrobromide**.

Materials and Equipment:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)

- **3-Bromomethylpyridine hydrobromide** sample
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Thermometer (calibrated)
- Silicone oil (for oil bath apparatus)

Procedure:

- Sample Preparation: Ensure the **3-Bromomethylpyridine hydrobromide** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to pack the powder into the bottom. Alternatively, drop the tube through a long glass tube onto the benchtop to compact the sample. The final packed sample height should be 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned with its bulb adjacent to the part of the capillary containing the sample.
- Heating: Begin heating the apparatus. For an unknown compound, a rapid heating rate (10-15 °C per minute) can be used to find an approximate melting point.
- Approximate Melting Point Determination: Record the temperature at which the sample is observed to melt during the rapid heating phase.
- Accurate Melting Point Determination: Allow the apparatus to cool to at least 20 °C below the approximate melting point. Prepare a new sample in a fresh capillary tube.
- Fine Heating: Place the new sample in the apparatus and heat rapidly until the temperature is about 15-20 °C below the approximate melting point. Then, decrease the heating rate to 1-2 °C per minute.

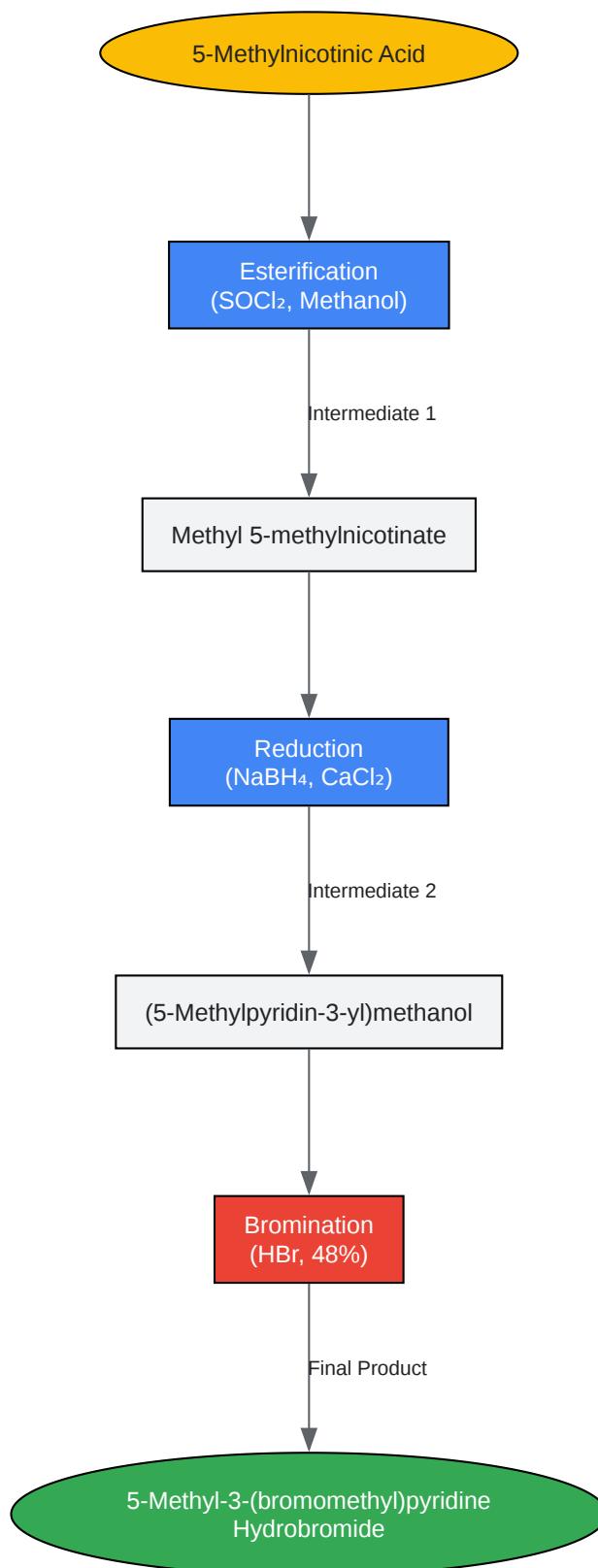
- Recording the Melting Range:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely liquefied.
- Reporting: The melting point is reported as the range from T_1 to T_2 .

Mandatory Visualizations

Diagrams are provided below to illustrate key experimental workflows and logical relationships relevant to **3-Bromomethylpyridine hydrobromide**.

Experimental Workflow: Synthesis of 5-Methyl-3-(bromomethyl)pyridine Hydrobromide

The following diagram outlines the synthetic pathway for a structurally similar and functionally relevant compound, 5-Methyl-3-(bromomethyl)pyridine hydrobromide, starting from 5-methylnicotinic acid. This process is indicative of the synthetic chemistry in which these reagents are employed.[\[6\]](#)

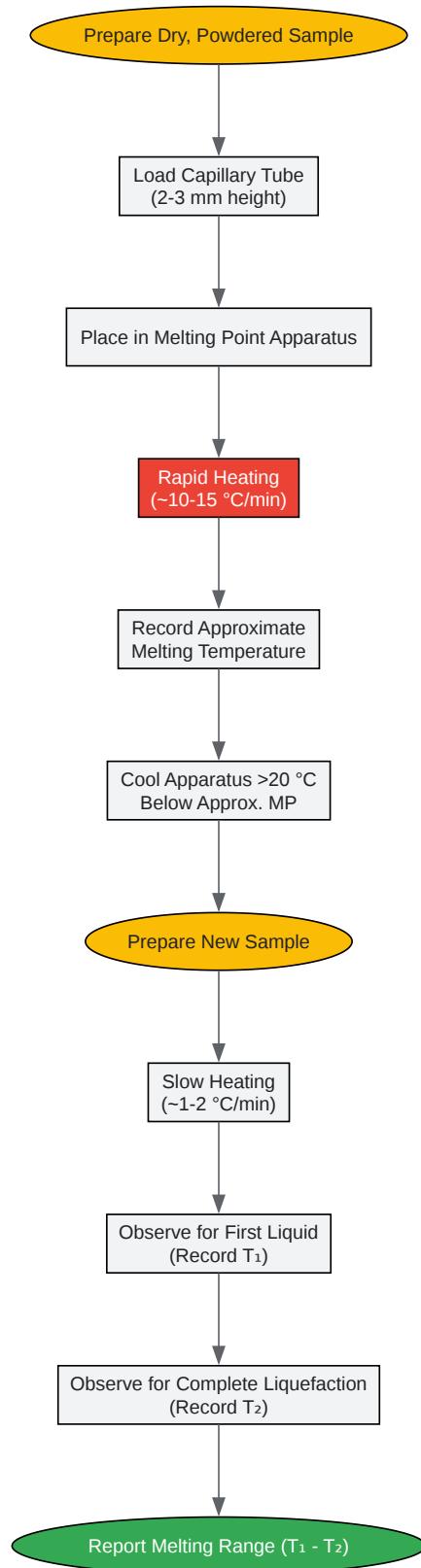


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Synthesis of 5-Methyl-3-(bromomethyl)pyridine Hydrobromide.

Logical Workflow: Melting Point Determination

This diagram illustrates the logical steps involved in the accurate determination of a compound's melting point using the capillary method.



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Workflow for Melting Point Determination.

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